

Proper Disposal of NF023: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **NF023**

Cat. No.: **B10763224**

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and a procedural framework for the safe disposal of **NF023**, a selective P2X1 receptor antagonist used in research. While specific institutional and regional regulations must always be followed, this document outlines the core principles and steps for compliant waste management.

NF023, with the CAS Number 104869-31-0, is a suramin analog supplied as a solid.^{[1][2]} It is soluble in water and should be stored desiccated at room temperature or, when reconstituted, frozen at -20°C.^[1] Although some safety data sheets (SDS) may classify it as not a hazardous substance, it is imperative to handle all chemical waste with care and in accordance with established laboratory safety protocols.

Key Chemical and Safety Data for NF023

To facilitate a comprehensive risk assessment for disposal, the following table summarizes key data points for **NF023**.

Property	Value	Source(s)
Synonyms	8,8'-[Carbonylbis(imino-3,1-phenylene carbonylimino)]bis-1,3,5-naphthalenetrisulfonic acid, hexasodium salt; P2X Antagonist I	[1][3]
CAS Number	104869-31-0	[2][3]
Molecular Formula	C ₃₅ H ₂₀ N ₄ Na ₆ O ₂₁ S ₆	
Molecular Weight	1162.86 g/mol	
Form	Solid	[1]
Solubility	Soluble in water	[1]
Storage Temperature	2-8°C or desiccate at room temperature for the solid form; -20°C for solutions	[1]
Primary Use	Research use only; selective and competitive P2X1 receptor antagonist	[2][3][4]
Hazard Classification	Not always classified as a hazardous substance or mixture under GHS, but should be handled with care as a physiologically active substance. Disposal must be in accordance with official regulations.[3]	[3]

Standard Operating Procedure for NF023 Disposal

The disposal of **NF023**, like any laboratory chemical, should be approached systematically to ensure safety and compliance. The user is ultimately responsible for developing proper handling and disposal methods based on the actual conditions of use.[3]

Step 1: Waste Identification and Segregation

- Do not mix **NF023** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Collect waste in a designated, compatible, and properly labeled container. The container should be in good condition and have a secure lid.
- Label the waste container clearly with "Hazardous Waste," the full chemical name ("**NF023** hexasodium salt"), and the approximate concentration and quantity.

Step 2: Waste Accumulation and Storage

- Store the waste container in a designated satellite accumulation area (SAA) within the laboratory.
- Ensure the SAA is away from sinks and floor drains to prevent accidental environmental release.
- The SAA should have secondary containment to contain any potential leaks or spills.

Step 3: Arrange for Pickup and Disposal

- Once the waste container is nearly full (typically around 75% capacity) or has been in accumulation for a set period (e.g., 150 days for laboratory chemical waste), arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.^[5]
- Never dispose of **NF023** down the drain or in the regular trash.

Step 4: Decontamination of Empty Containers

- Empty containers that held **NF023** should be handled as hazardous waste unless properly decontaminated.
- Follow institutional guidelines for rinsing containers. Typically, this involves a triple rinse with a suitable solvent (in this case, water, given **NF023**'s solubility). The rinsate must be collected as hazardous waste.

- After decontamination, deface or remove the original label before recycling or disposing of the container as non-hazardous waste.

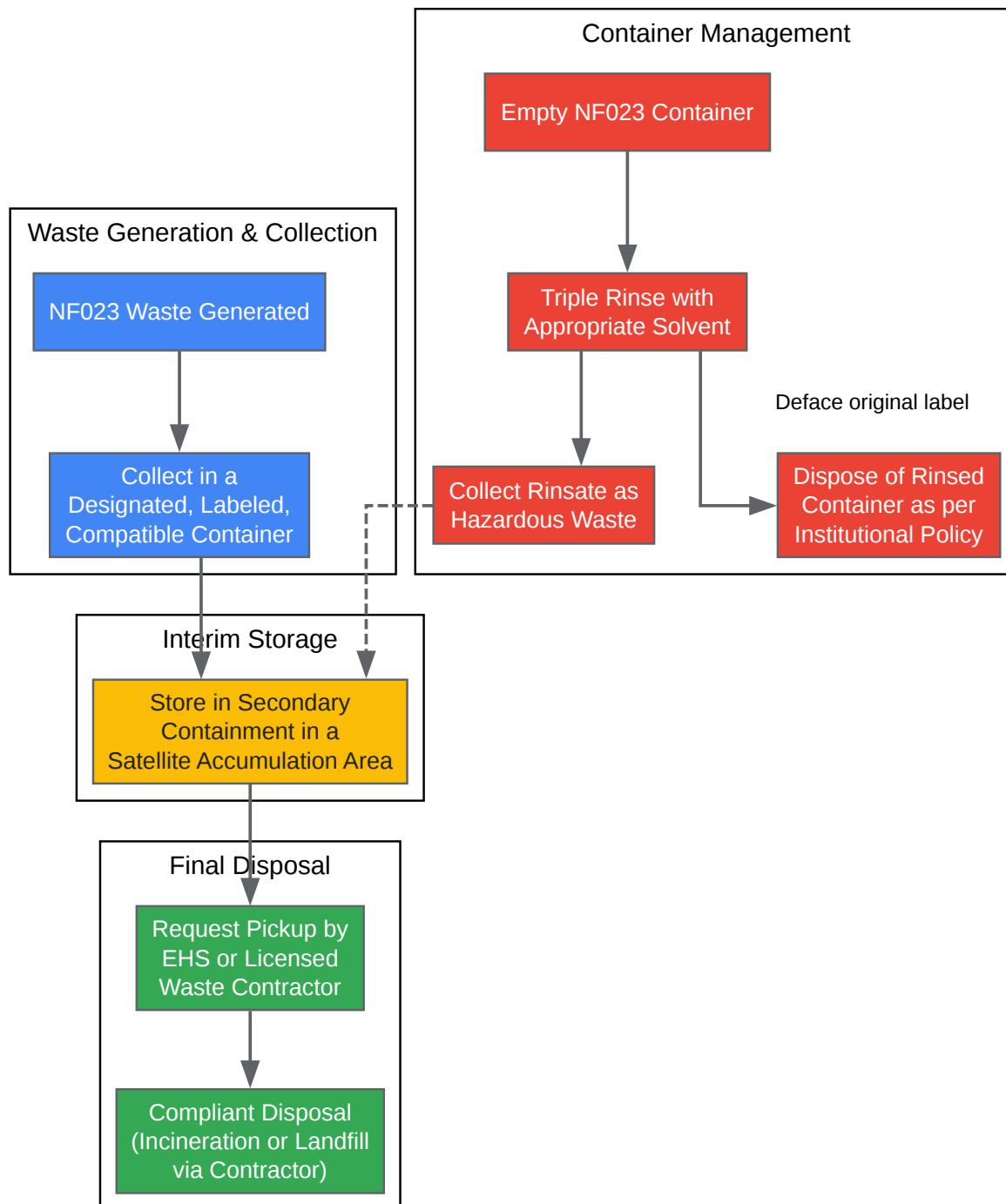
Experimental Protocols

Currently, there are no publicly available, standardized experimental protocols for the specific neutralization or degradation of **NF023** for disposal purposes. The recommended procedure is to manage it as chemical waste through a licensed disposal service.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **NF023** waste.

NF023 Disposal Workflow

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